

Neuropeptide S in the Modulation of Fear Extinction Memory: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Neuropeptide S (human) (acetate)*

Cat. No.: *B10783005*

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Fear-related disorders, including post-traumatic stress disorder (PTSD) and various phobias, are characterized by the persistence of intrusive fear memories. The process of fear extinction, where a learned fear response to a conditioned stimulus is diminished, represents a form of inhibitory learning that is crucial for therapeutic interventions like exposure therapy. However, the efficacy of these therapies is often limited by impaired extinction learning and consolidation. The neuropeptide S (NPS) system has emerged as a potent modulator of fear and anxiety, with a unique profile of promoting arousal while simultaneously producing anxiolytic-like effects.^[1]^[2]^[3]^[4] This guide provides an in-depth examination of the mechanisms through which NPS facilitates fear extinction memory, details established experimental protocols to probe this system, and discusses the translational potential for developing novel therapeutics for anxiety disorders.

Introduction: The Challenge of Fear Extinction

Fear is an essential adaptive response, yet its dysregulation can lead to debilitating psychiatric conditions. The formation of fear memories involves the association of a neutral conditioned

stimulus (CS) with an aversive unconditioned stimulus (US).[5] Fear extinction is not the erasure of this original memory but rather the formation of a new, competing memory that inhibits the fear response.[5][6] This process is highly dependent on the integrity of a neural circuit involving the amygdala, medial prefrontal cortex (mPFC), and hippocampus.[5] Deficits in fear extinction are a hallmark of anxiety and trauma-related disorders.[7] Consequently, pharmacological agents that can enhance the acquisition and consolidation of extinction memory are of significant clinical interest. Neuropeptide S (NPS), acting via its specific G protein-coupled receptor (NPSR1), has shown considerable promise as a facilitator of fear extinction, making it a key target for therapeutic development.[1][3][8]

The Neuropeptide S System: Neuroanatomy and Function

The NPS system consists of the 20-amino acid peptide, Neuropeptide S, and its cognate receptor, NPSR1.[9][10]

- **Neuropeptide S (NPS):** NPS-producing neurons are primarily located in a few discrete nuclei within the brainstem, including the pericoerulear region (adjacent to the locus coeruleus), the parabrachial nucleus, and the principal sensory trigeminal nucleus.[1][2][3] From these clusters, NPS-containing fibers project widely throughout the brain.
- **NPS Receptor (NPSR1):** NPSR1 is broadly expressed in the brain, with high concentrations in areas critical for fear, anxiety, and memory processing. These regions include the amygdala (particularly the lateral and basolateral nuclei), hippocampus, endopiriform cortex, thalamus, and hypothalamus.[1][10] This distribution places the NPS/NPSR1 system in a prime position to modulate the circuitry of fear memory.

Functionally, the NPS system has a unique dual role. It potently increases arousal and wakefulness while simultaneously reducing anxiety-like behaviors.[1][2][3][4] This profile is distinct from classic anxiolytics that often have sedative side effects, making NPS a particularly attractive therapeutic candidate.

Molecular Mechanisms: NPS-NPSR1 Signaling in Fear Extinction Circuits

Activation of NPSR1 by NPS initiates a cascade of intracellular signaling events that ultimately modulate neuronal excitability and synaptic plasticity within fear circuits.

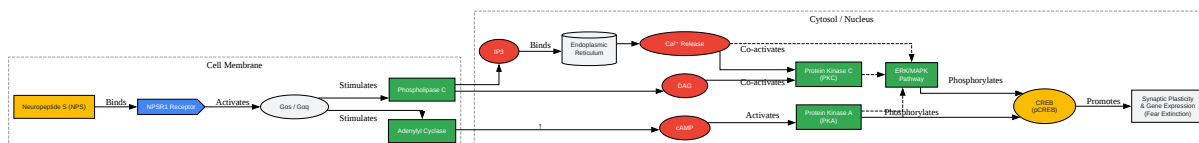
NPSR1 Signaling Cascade

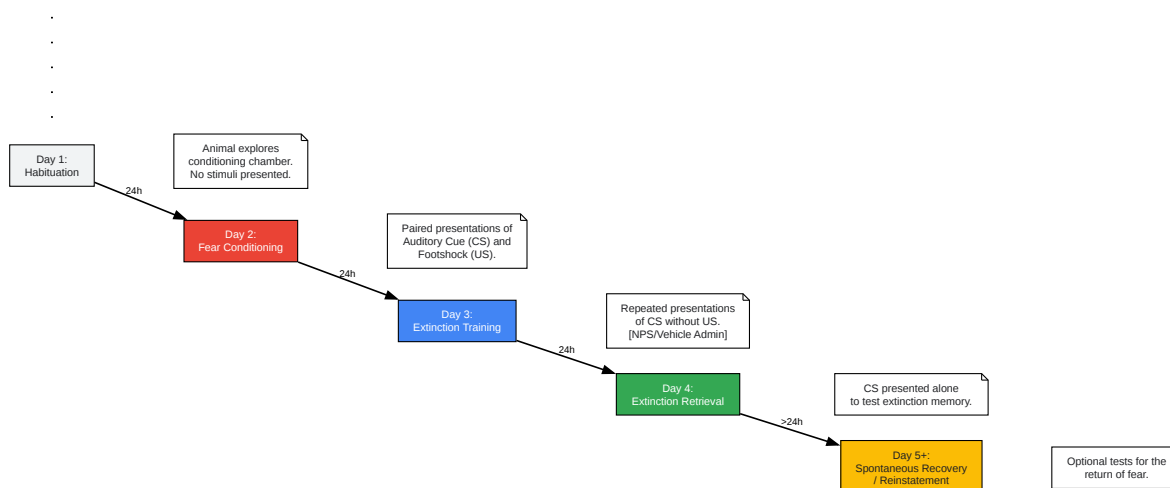
NPSR1 is a G protein-coupled receptor that primarily couples to G α s and G α q proteins.^[11]

This dual coupling leads to the activation of two major downstream pathways:

- **G α s-Adenylate Cyclase-cAMP-PKA Pathway:** Activation of G α s stimulates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP).^{[2][12][13]} cAMP, in turn, activates Protein Kinase A (PKA), which can phosphorylate numerous downstream targets, including transcription factors like the cAMP response element-binding protein (CREB).^[14]
- **G α q-Phospholipase C-IP3/DAG Pathway:** Activation of G α q stimulates Phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺).^{[1][3][10]} DAG, along with Ca²⁺, activates Protein Kinase C (PKC).

The mobilization of intracellular Ca²⁺ and the activation of kinases like PKA, PKC, and the extracellular signal-regulated kinase (ERK) are critical for inducing synaptic plasticity.^{[1][10][11]} Specifically, the phosphorylation of CREB is a key step in the gene expression changes required for long-term memory consolidation, including extinction memory.^{[16][17][18]}





[Click to download full resolution via product page](#)

Typical experimental workflow for fear extinction studies.

Step-by-Step Methodology

This protocol is adapted from established procedures for fear conditioning in rodents. [5][6][19][20] Animals: Adult male C57BL/6J mice or Wistar rats are commonly used. Animals should be single-housed to prevent extinction effects from social interaction post-conditioning and acclimated to the facility for at least one week. [21] Apparatus: Standard fear conditioning

chambers equipped with a grid floor connected to a shock generator, a speaker to deliver the auditory cue, and a camera to record behavior.

Protocol:

- Day 1: Habituation:
 - Place the animal in the conditioning chamber for 10-20 minutes.
 - Allow free exploration with no stimuli presented. This reduces novelty-induced stress on subsequent days.
 - Return the animal to its home cage.
- Day 2: Fear Conditioning:
 - Place the animal in the chamber and allow a 2-3 minute acclimation period.
 - Present the conditioned stimulus (CS), typically a tone (e.g., 2.8 kHz, 80 dB) for 20-30 seconds.
 - The CS co-terminates with a mild footshock (US), (e.g., 0.5-0.7 mA for 0.5-1 second).
 - Repeat CS-US pairings 3-5 times with an inter-trial interval (ITI) of 1-3 minutes.
 - Return the animal to its home cage.
- Day 3: Extinction Training:
 - Self-Validating System: Divide animals into groups: Vehicle control and NPS treatment group(s). This comparison is essential to validate that observed effects are due to the compound.
 - Drug Administration: Administer NPS or vehicle at the desired dose and route (e.g., intracerebroventricular (i.c.v.), intranasal, or site-specific microinjection into the amygdala) 15-30 minutes prior to the session. [7][22] * Place the animal into a novel context (to prevent context-specific fear renewal) or the same context.

- Present the CS repeatedly (e.g., 20-30 times) without the US.
- Rationale: Administering NPS before this session tests its effect on the acquisition of extinction memory.
- Day 4: Extinction Retrieval Test:
 - Place the animal back into the extinction context.
 - Present the CS several times (e.g., 3-5 times) without the US.
 - No drug is administered on this day. This tests the consolidation and retrieval of the extinction memory formed on Day 3.

Behavioral Scoring:

- The primary behavioral measure is "freezing," defined as the complete absence of movement except for respiration.
- Automated scoring software (e.g., Any-maze, EthoVision) is used to quantify the percentage of time spent freezing during each CS presentation.

Expected Outcome: Successful fear extinction is demonstrated by a within-session decrease in freezing on Day 3 and low levels of freezing during the retrieval test on Day 4. Animals treated with NPS are expected to show a faster reduction in freezing on Day 3 and/or lower overall freezing on Day 4 compared to vehicle controls. [\[1\]](#)[\[23\]](#)

Quantitative Data Summary & Key Findings

Multiple studies have demonstrated the efficacy of NPS in facilitating fear extinction across different rodent models and administration routes.

Study Focus	Species/Strain	NPS Dose & Route	Key Findings	Reference
Amygdala Circuitry	C57BL/6J Mice	100 pmol / 0.5 μ L (Intra-amygdala)	NPS accelerated extinction learning and retrieval; effect blocked by NPSR antagonist.	Jüngling et al., 2008 [24]
Stress Interaction	C57BL/6N Mice	1 nmol / 0.5 μ L (Intra-amygdala)	NPS administered during stress prevented the stress-induced impairment of fear extinction days later.	Chauveau et al., 2012 [25]
Mesolimbic Circuit	Wistar Rats	25-100 ng / 0.5 μ L (Intra-VTA)	NPS in the Ventral Tegmental Area (VTA) facilitated fear extinction learning and memory, associated with increased dopamine efflux in the Nucleus Accumbens.	Kawade et al., 2022 [7]
Extinction-Impaired Model	S1 Mice	0.1 nmol (i.c.v.)	NPS facilitated fear extinction acquisition and consolidation in a genetically extinction-	Slattery et al., 2016 [23]

			impaired mouse line.	
Systemic Administration	HAB Mice	1 nmol (i.c.v.)	Central NPS administration reduced cued fear expression and facilitated fear extinction in a high-anxiety mouse model.	Ionescu et al., 2012 [26]

Translational Implications and Future Directions

The robust preclinical data supporting the role of NPS in enhancing fear extinction provides a strong rationale for its therapeutic development.

- **Therapeutic Potential:** NPSR1 agonists could serve as novel adjuncts to exposure-based psychotherapies for PTSD, panic disorder, and phobias. By pharmacologically enhancing the consolidation of extinction memory, such a drug could make therapy more effective and longer-lasting. The unique anxiolytic-yet-arousing profile of NPS is particularly advantageous, as it could reduce distress during exposure sessions without the cognitive-impairing effects of sedatives. [2][27]
- **Genetic Considerations:** A functional single nucleotide polymorphism (SNP) in the human NPSR1 gene (Asn107Ile, rs324981) results in a receptor with a tenfold higher potency for NPS. [9] This variant has been associated with panic disorder and altered stress responses, suggesting that an individual's genetic makeup could influence their response to NPSR1-targeted therapies. [1][28][29]
- **Future clinical trials** should consider genotyping patients to stratify results and identify potential responders.
- **Challenges and Next Steps:** A major hurdle is the development of brain-penetrant, orally bioavailable small-molecule NPSR1 agonists or antagonists with favorable pharmacokinetic profiles. [11] Further research is also needed to fully elucidate the role of the NPS system in different types of fear memory (e.g., contextual vs. cued) and its interaction with other neurotransmitter systems, such as the dopaminergic and oxytocinergic systems, which are also implicated in fear modulation. [7][30]

Conclusion

The Neuropeptide S system is a powerful, endogenous modulator of the neural circuits that govern fear and its extinction. Through its action on NPSR1, NPS enhances the inhibitory learning process that underlies fear extinction, primarily by strengthening GABAergic inhibition within the amygdala. The detailed experimental protocols and consistent findings summarized in this guide provide a solid foundation for further investigation. The unique pharmacological profile of NPS and the growing understanding of its molecular and circuit-level mechanisms position the NPSR1 as a highly promising target for the development of innovative treatments for anxiety and trauma-related disorders.

References

- Pape, H. C., Jüngling, U. B., Seidenbecher, T., Lesting, J., & Reinscheid, R. K. (2010). Neuropeptide S: a transmitter system in the brain regulating fear and anxiety. *Neuropsychopharmacology*, 35(1), 1-11. [\[Link\]](#)
- Ionescu, I. A., Dine, J., Yen, Y. C., Buell, D. R., Keste, K., Eder, M., ... & Schmidt, U. (2021). Role of the Neuropeptide S System in Emotionality, Stress Responsiveness and Addiction-Like Behaviours in Rodents. *International Journal of Molecular Sciences*, 22(16), 8619. [\[Link\]](#)
- Chauveau, F., Lesting, J., Seidenbecher, T., & Pape, H. C. (2012). Prevention of stress-impaired fear extinction through neuropeptide S action in the lateral amygdala. *Neuropsychopharmacology*, 37(6), 1588-1599. [\[Link\]](#)
- Jüngling, U. B., Seidenbecher, T., Sosulina, L., Lesting, J., Sangha, S., Clark, S. D., ... & Pape, H. C. (2008). Neuropeptide S-mediated control of fear expression and extinction: role of intercalated GABAergic neurons in the amygdala. *Neuron*, 59(2), 298-310. [\[Link\]](#)
- Kawade, H. M., Awathale, S. N., & Kokare, D. M. (2022). Neuropeptide S facilitates extinction of fear via modulation of mesolimbic dopaminergic circuitry. *Neuropharmacology*, 221, 109274. [\[Link\]](#)
- Ji, J., & Maren, S. (2009). Fear Extinction in Rodents. *Current protocols in neuroscience*, 47(1), 8-23. [\[Link\]](#)

- D'Amato, M., Mäkelä, M. J., Pulkkinen, V., Laitinen, L. A., & Laitinen, T. (2014). Neuropeptide S receptor 1 (NPSR1) activates cancer-related pathways and is widely expressed in neuroendocrine tumors. *Oncotarget*, 5(15), 6399. [\[Link\]](#)
- Zeidan, M. A., Igoe, S. A., Linnman, C., Vitalo, A., Levine, J. B., Klibanski, A., ... & Milad, M. R. (2014). Protocol for studying extinction of conditioned fear in naturally cycling female rats. *Journal of visualized experiments: JoVE*, (90), e51633. [\[Link\]](#)
- Klumpers, U. M., & Pape, H. C. (2016). Impact of the Neuropeptide S system and NPS-receptor polymorphisms on fear and anxiety. *Medizinische Fakultät Münster*. [\[Link\]](#)
- Vendelin, J., Bruce, S., Holopainen, P., Pulkkinen, V., Ryttilä, P., Pirskanen, A., ... & Kere, J. (2006). Downstream target genes of the neuropeptide S-NPSR1 pathway. *Human molecular genetics*, 15(19), 2903-2915. [\[Link\]](#)
- Jüngling, U., Seidenbecher, T., Sosulina, L., Lesting, J., Sangha, S., Clark, S., Okamura, N., Duangdao, D., Xu, Y., Reinscheid, R., & Pape, H. (2008). Neuropeptide S-mediated control of fear expression and extinction: role of intercalated GABAergic neurons in the amygdala. *ResearchGate*. [\[Link\]](#)
- Domschke, K., Reif, A., Weber, H., Richter, J., Hohoff, C., Ohrmann, P., ... & Arolt, V. (2011). Neuropeptide S receptor gene variation modulates anxiety, current depression, and neuroticism. *Psychopharmacology*, 214, 489-498. [\[Link\]](#)
- Maren, S. (2009). Fear Extinction in Rodents. *Current protocols in neuroscience*, Chapter 8, Unit 8.23. [\[Link\]](#)
- Acevedo, N., Ezer, S., Kebede Merid, S., Gaertner, V. D., Söderhäll, C., D'Amato, M., ... & Kere, J. (2017). Neuropeptide S (NPS) variants modify the signaling and risk effects of NPS Receptor 1 (NPSR1) variants in asthma. *PloS one*, 12(5), e0176568. [\[Link\]](#)
- Tasan, R. O., & Chen, A. (2016). A standardized protocol for the induction of specific social fear in mice. *Bio-protocol*, 6(10). [\[Link\]](#)
- Guhn, A., & Domschke, K. (2016). Neuropeptide S: A Neuropeptide Promoting Arousal and Anxiolytic-like Effects. *ResearchGate*. [\[Link\]](#)

- Reinscheid, R. K., & Xu, Y. L. (2009). Neuropeptide S: A novel modulator of stress and arousal. *Journal of Chemical Neuroanatomy*, 37(3), 199-204. [\[Link\]](#)
- NPSR1 modulators and their mechanisms. (2024). In-depth article on NPSR1 modulators. [\[Link\]](#)
- Camprubí-Robles, M., Wulf, M. A., & Fendt, M. (2015). Neuronal Expression of the Human Neuropeptide S Receptor NPSR1 Identifies NPS-Induced Calcium Signaling Pathways. *PloS one*, 10(2), e0117319. [\[Link\]](#)
- Pape, H. C., Jüngling, U. B., Seidenbecher, T., Lesting, J., & Reinscheid, R. K. (2010). No fear no stress with neuropeptide S. *ResearchGate*. [\[Link\]](#)
- Fear Conditioning Extinction Protocol. (2019). Maze Engineers. [\[Link\]](#)
- Ji, G., & Neugebauer, V. (2014). Neuropeptide S: a novel regulator of pain-related amygdala plasticity and behaviors. *Journal of neurophysiology*, 111(12), 2632-2644. [\[Link\]](#)
- Kawade, H. M., Awathale, S. N., & Kokare, D. (2022). Neuropeptide S facilitates extinction of fear via modulation of mesolimbic dopaminergic circuitry. *Semantic Scholar*. [\[Link\]](#)
- Ratajczak, P., Kus K., & Skórzewska, A. (2022). Can Neuropeptide S Be an Indicator for Assessing Anxiety in Psychiatric Disorders?. *Journal of Clinical Medicine*, 11(9), 2411. [\[Link\]](#)
- Slattery, D. A., Naik, R., Grund, T., Yen, Y. C., Sartori, S. B., El Khoury, A., ... & Singewald, N. (2016). Combined Neuropeptide S and D-Cycloserine Augmentation Prevents the Return of Fear in Extinction-Impaired Rodents: Advantage of Dual versus Single Drug Approaches. *International Journal of Neuropsychopharmacology*, 19(11), pyw063. [\[Link\]](#)
- Effects of neuropeptide S on anxiety behavior. (n.d.). *Consensus*. [\[Link\]](#)
- Pape, H. C., Jüngling, U. B., Seidenbecher, T., Lesting, J., & Reinscheid, R. K. (2010). Neuropeptide S: a transmitter system in the brain regulating fear and anxiety. *Neuropsychopharmacology*, 35(1), 36-46. [\[Link\]](#)
- Ionescu, I. A., Dine, J., Yen, Y. C., Buell, D. R., Keste, K., Eder, M., ... & Schmidt, U. (2021). Role of the Neuropeptide S System in Emotionality, Stress Responsiveness and Addiction-

Like Behaviours in Rodents: Relevance to Stress-Related Disorders. MDPI. [[Link](#)]

- Zhang, Y., Li, S., & Li, S. (2024). Neuropeptide S pathway in PTSD and neuropsychiatric disorders: A review. *Biomolecules and Biomedicine*. [[Link](#)]
- Grund, T., D'Amico, D., & Fendt, M. (2021). Dissociative Effects of Neuropeptide S Receptor Deficiency and Nasal Neuropeptide S Administration on T-Maze Discrimination and Reversal Learning. MDPI. [[Link](#)]
- Rizzi, A., Vergura, R., Marzola, G., Ruzza, C., Guerrini, R., Salvadori, S., ... & Calo, G. (2008). Neuropeptide S is a stimulatory anxiolytic agent: a behavioural study in mice. *British journal of pharmacology*, 154(2), 471-479. [[Link](#)]
- Rizzi, A., Vergura, R., Marzola, G., Ruzza, C., Guerrini, R., Salvadori, S., ... & Calo, G. (2008). Neuropeptide S is a stimulatory anxiolytic agent: a behavioural study in mice. *British journal of pharmacology*, 154(2), 471-479. [[Link](#)]
- Li, W., Li, S., & Liu, J. (2009). Neuropeptide S inhibits the acquisition and the expression of conditioned place preference to morphine in mice. *ResearchGate*. [[Link](#)]
- Slattery, D. A., Wimmer, M., & Holsboer, F. (2013). A novel brain penetrant NPS receptor antagonist, NCGC00185684, blocks alcohol-induced ERK-phosphorylation in the central amygdala and decreases operant alcohol self-administration in rats. *Addiction biology*, 18(4), 629-641. [[Link](#)]
- Kim, H. S., Park, J. H., & Lee, J. (2004). Phosphorylation of ERK and CREB in cultured hippocampal neurons after haloperidol and risperidone administration. *Progress in Neuro-Psychopharmacology and Biological Psychiatry*, 28(4), 679-685. [[Link](#)]
- Todirascu-Ciornea, E., & Slattery, D. (2014). NPS activity in the ERK phosphorylation, cAMP, and intracellular... *ResearchGate*. [[Link](#)]
- Zhang, W., & Zhang, J. X. (2017). Acute stress enhances the glutamatergic transmission onto basoamygdala neurons embedded in distinct microcircuits. *Scientific reports*, 7(1), 40166. [[Link](#)]

- Dolmetsch, R. E., Pajvani, U., Fife, K., Spotts, J. M., & Greenberg, M. E. (2001). Synapse-to-nucleus ERK--> CREB transcriptional signaling requires dendrite-to-soma Ca²⁺ propagation mediated by L-type voltage-gated Ca²⁺ channels. *Neuron*, 32(6), 1037-1050. [[Link](#)]
- Gao, Y. J., & Ji, R. R. (2023). Mechanism of ERK/CREB pathway in pain and analgesia. *Frontiers in Molecular Neuroscience*, 16, 1149793. [[Link](#)]
- Botta, P., & de Lecea, L. (2020). NPY Released From GABA Neurons of the Dentate Gyrus Specially Reduces Contextual Fear Without Affecting Cued or Trace Fear. *Frontiers in molecular neuroscience*, 13, 142. [[Link](#)]
- Feng, B., Wang, L., & Li, Y. (2017). Traumatic Stress Produces Distinct Activations of GABAergic and Glutamatergic Neurons in Amygdala. *Frontiers in neural circuits*, 11, 23. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Neuropeptide S: A transmitter system in the brain regulating fear and anxiety - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. Neuropeptide S: a transmitter system in the brain regulating fear and anxiety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neuropeptide S is a stimulatory anxiolytic agent: a behavioural study in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 6. Fear Extinction in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Neuropeptide S facilitates extinction of fear via modulation of mesolimbic dopaminergic circuitry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]

- [9. researchgate.net \[researchgate.net\]](#)
- [10. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [11. A novel brain penetrant NPS receptor antagonist, NCGC00185684, blocks alcohol-induced ERK-phosphorylation in the central amygdala and decreases operant alcohol self-administration in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Neuropeptide S \(NPS\) variants modify the signaling and risk effects of NPS Receptor 1 \(NPSR1\) variants in asthma | PLOS One \[journals.plos.org\]](#)
- [13. What are NPSR1 modulators and how do they work? \[synapse.patsnap.com\]](#)
- [14. journals.physiology.org \[journals.physiology.org\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Phosphorylation of ERK and CREB in cultured hippocampal neurons after haloperidol and risperidone administration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Synapse-to-Nucleus ERK → CREB Transcriptional Signaling Requires Dendrite-to-Soma Ca²⁺ Propagation Mediated by L-Type Voltage-Gated Ca²⁺ Channels - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Frontiers | Mechanism of ERK/CREB pathway in pain and analgesia \[frontiersin.org\]](#)
- [19. jove.com \[jove.com\]](#)
- [20. maze.conductscience.com \[maze.conductscience.com\]](#)
- [21. A Standardized Protocol for the Induction of Specific Social Fear in Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. Dissociative Effects of Neuropeptide S Receptor Deficiency and Nasal Neuropeptide S Administration on T-Maze Discrimination and Reversal Learning \[mdpi.com\]](#)
- [23. academic.oup.com \[academic.oup.com\]](#)
- [24. Neuropeptide S-mediated control of fear expression and extinction: role of intercalated GABAergic neurons in the amygdala - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. Prevention of stress-impaired fear extinction through neuropeptide s action in the lateral amygdala - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [26. mdpi.com \[mdpi.com\]](#)
- [27. Neuropeptide S is a stimulatory anxiolytic agent: a behavioural study in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. Impact of the Neuropeptide S system and NPS-receptor polymorphisms on fear and anxiety \[medizin.uni-muenster.de\]](#)

- [29. researchgate.net \[researchgate.net\]](#)
- [30. consensus.app \[consensus.app\]](#)
- To cite this document: BenchChem. [Neuropeptide S in the Modulation of Fear Extinction Memory: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10783005/docs#neuropeptide-s-in-the-modulation-of-fear-extinction-memory-a-technical-guide\]](https://www.benchchem.com/product/b10783005/docs#neuropeptide-s-in-the-modulation-of-fear-extinction-memory-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)